

Navigating Solvent Selection: A Technical Guide to the Physicochemical Properties of (-)-Dihydrocarvyl Acetate

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Compound of Interest

Compound Name: (-)-Dihydrocarvyl acetate

Cat. No.: B11755846

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the physicochemical properties of **(-)-dihydrocarvyl acetate**, a terpene-derived ester with potential applications as a green and effective solvent. The selection of an appropriate solvent is a critical decision in chemical synthesis, formulation development, and purification processes. A thorough understanding of a solvent's physical and chemical characteristics is paramount for process optimization, safety, and regulatory compliance. This document offers key data, detailed experimental methodologies, and visual workflows to aid researchers and professionals in evaluating **(-)-dihydrocarvyl acetate** for their specific applications.

Core Physicochemical Data

The following tables summarize the key physicochemical properties of **(-)-dihydrocarvyl acetate**, providing a clear and concise reference for solvent evaluation.

Table 1: General and Physical Properties of **(-)-Dihydrocarvyl Acetate**

Property	Value	Reference(s)
Chemical Name	(1R,2R,5R)-2-methyl-5-(prop-1-en-2-yl)cyclohexyl acetate	[1]
Synonyms	(-)-Dihydrocarvyl acetate, L-Dihydrocarvyl acetate	[2][3]
CAS Number	20777-49-5	[2][4]
Molecular Formula	C ₁₂ H ₂₀ O ₂	[2][4]
Molecular Weight	196.29 g/mol	[2][4]
Appearance	Colorless to pale yellow, clear liquid	[5]
Odor	Sweet, floral, rose-like, slightly minty	[2][4]
Melting Point	Not available	[6]
Boiling Point	232-234 °C at 760 mmHg	[2][4]
Density	0.947 g/mL at 20 °C	[2][3][4]
Refractive Index (n ²⁰ /D)	1.459	[2][3][4]

Table 2: Solvent and Safety Properties of **(-)-Dihydrocarvyl Acetate**

Property	Value	Reference(s)
Viscosity	Data not available; expected to be low	
Solubility in Water	Slightly soluble (Estimated: 8.307 mg/L at 25 °C)	
Solubility in Organic Solvents	Soluble in alcohol	
LogP (o/w)	3.724 (estimated)	
Flash Point	90.0 °C (194.0 °F) - Tag Closed Cup	
Vapor Pressure	0.057 mmHg at 25 °C (estimated)	

Experimental Protocols for Property Determination

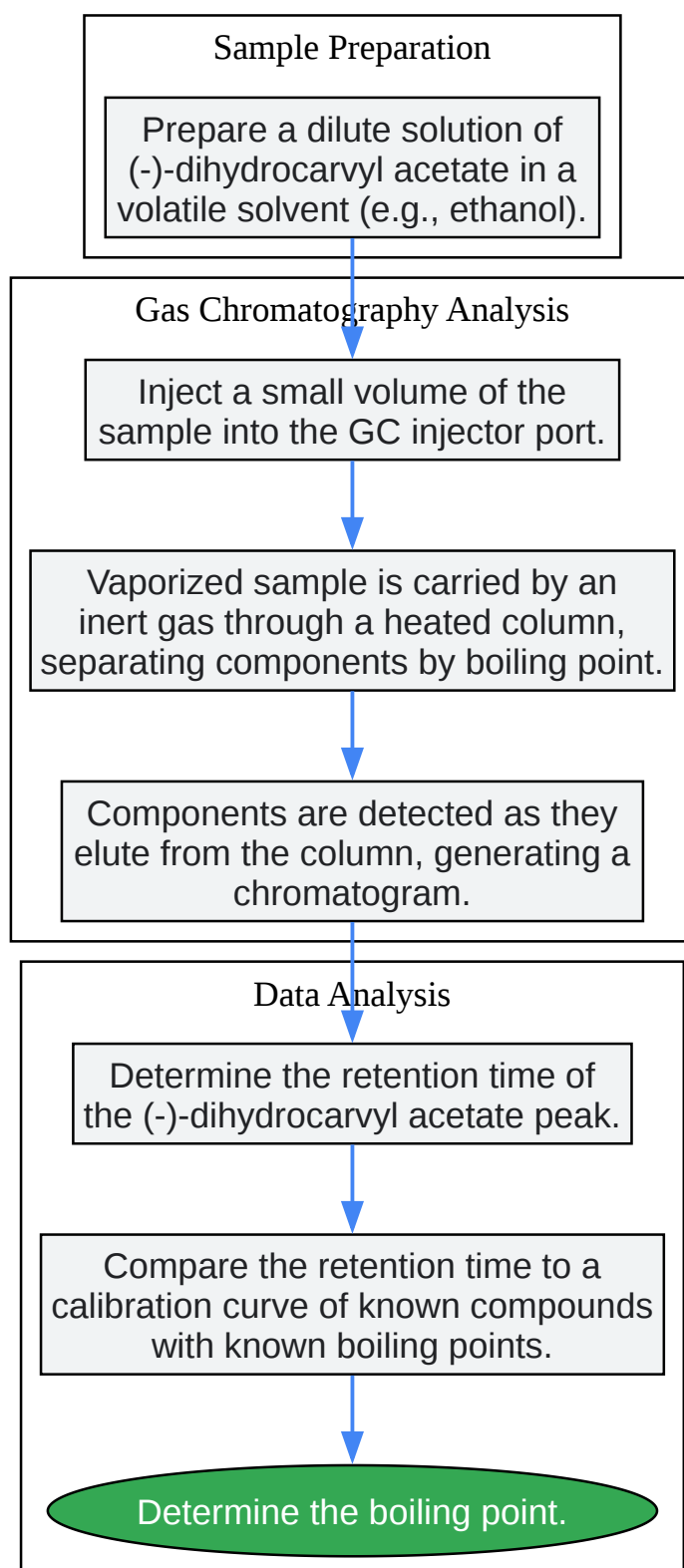
Detailed and standardized methodologies are crucial for obtaining reliable and reproducible physicochemical data. The following sections outline the principles and procedures for determining the key properties of **(-)-dihydrocarvyl acetate**, referencing internationally recognized standards such as those from ASTM International and the Organisation for Economic Co-operation and Development (OECD).

Determination of Boiling Point

The boiling point of a liquid is a fundamental property that informs its volatility and potential applications. For a pure substance like **(-)-dihydrocarvyl acetate**, a sharp boiling point is expected.

Methodology: A suitable method for determining the boiling point of fragrance ingredients is by using gas chromatography. This technique separates components of a mixture based on their boiling points and affinities for the stationary phase of the chromatography column.

Experimental Workflow for Boiling Point Determination via Gas Chromatography



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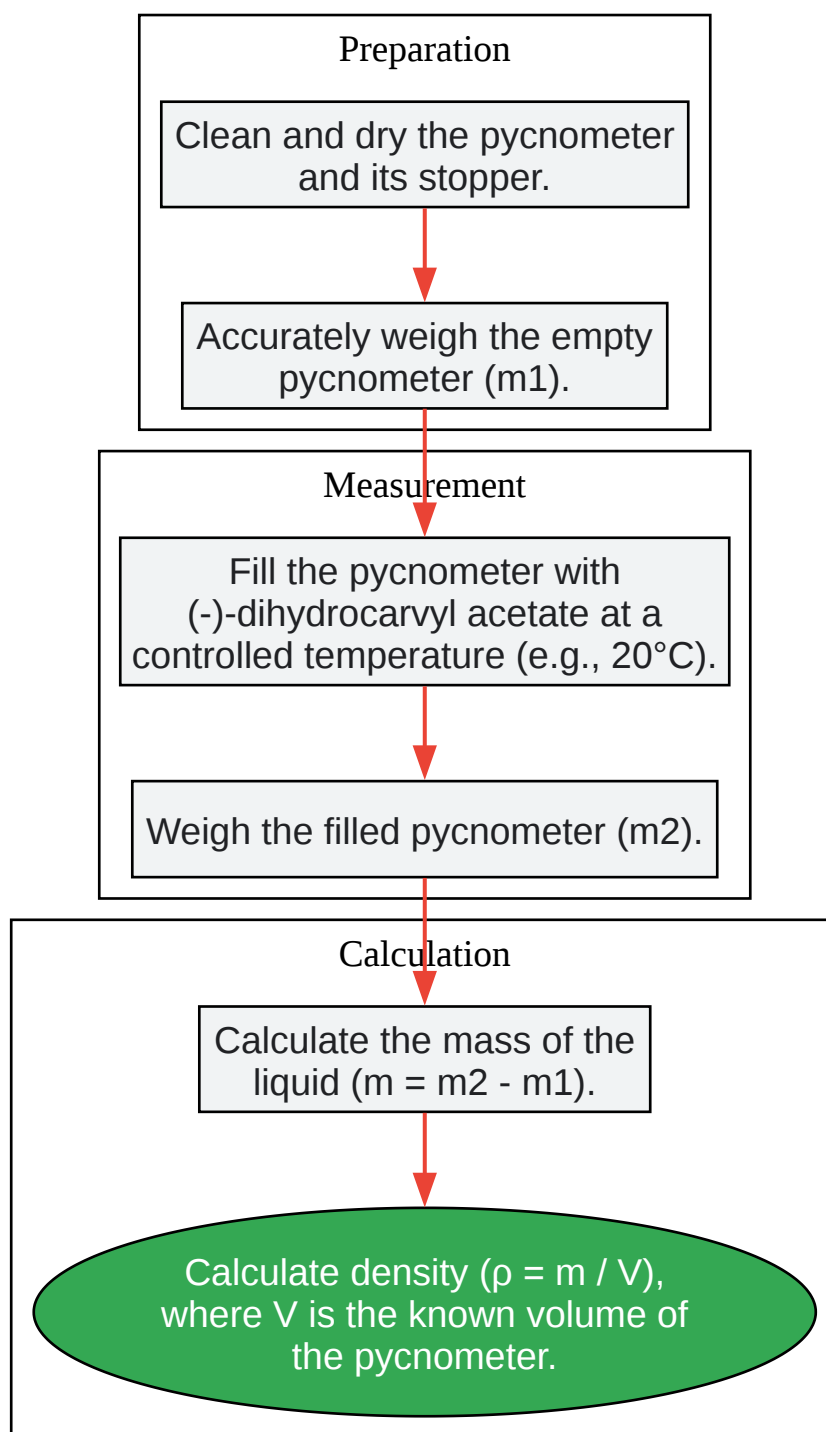
Caption: Workflow for Boiling Point Determination using Gas Chromatography.

Measurement of Density

Density is a critical parameter for solvent selection, influencing mass transfer and fluid dynamics. The pycnometer method is a precise and widely used technique for determining the density of liquids.

Methodology: A pycnometer, a glass flask with a precisely known volume, is used. The density is calculated from the mass of the liquid that fills the pycnometer at a specific temperature.

Experimental Workflow for Density Measurement using a Pycnometer



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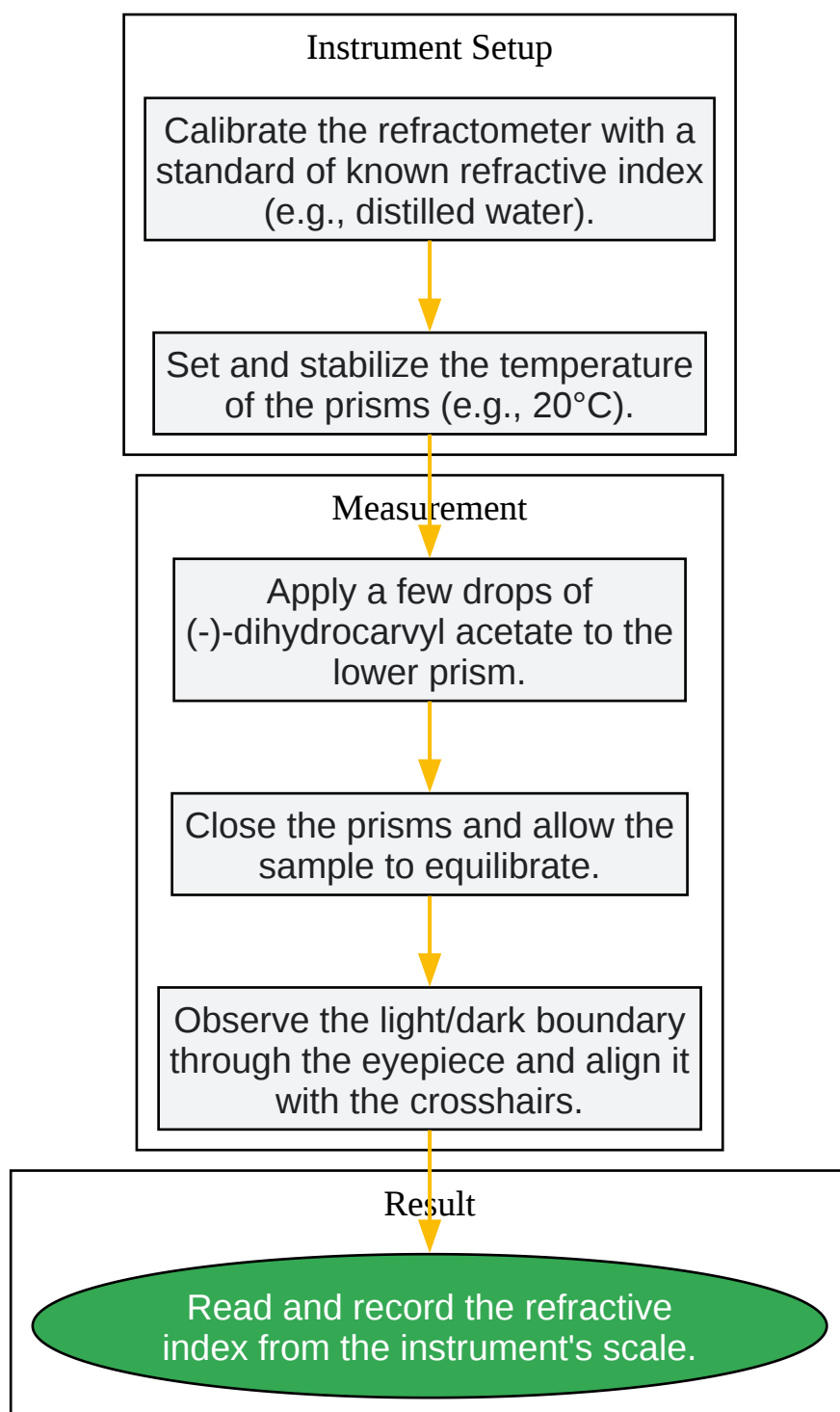
Caption: Workflow for Density Determination using the Pycnometer Method.

Determination of Refractive Index

The refractive index is a measure of how light propagates through a substance and is a useful indicator of purity.

Methodology: An Abbe refractometer is commonly used for this measurement. A few drops of the sample are placed on the prism, and the refractive index is read directly from the instrument's scale. Temperature control is crucial for accuracy.

Experimental Workflow for Refractive Index Measurement



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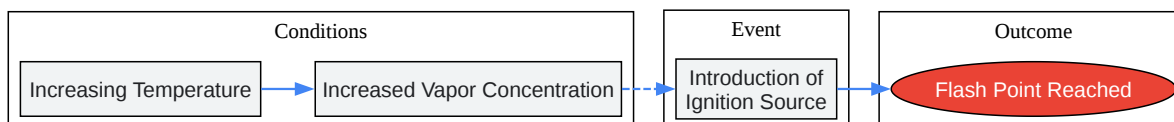
Caption: Workflow for Refractive Index Measurement using a Refractometer.

Determination of Flash Point

The flash point is the lowest temperature at which a liquid can vaporize to form an ignitable mixture in air. It is a critical safety parameter for handling and storage.

Methodology: The Tag Closed-Cup method (ASTM D56) is a standard procedure for determining the flash point of volatile liquids.[2][7][8][9] A sample is heated in a closed cup, and a test flame is periodically introduced into the vapor space. The flash point is the temperature at which a flash is observed.

Logical Relationship for Flash Point Determination



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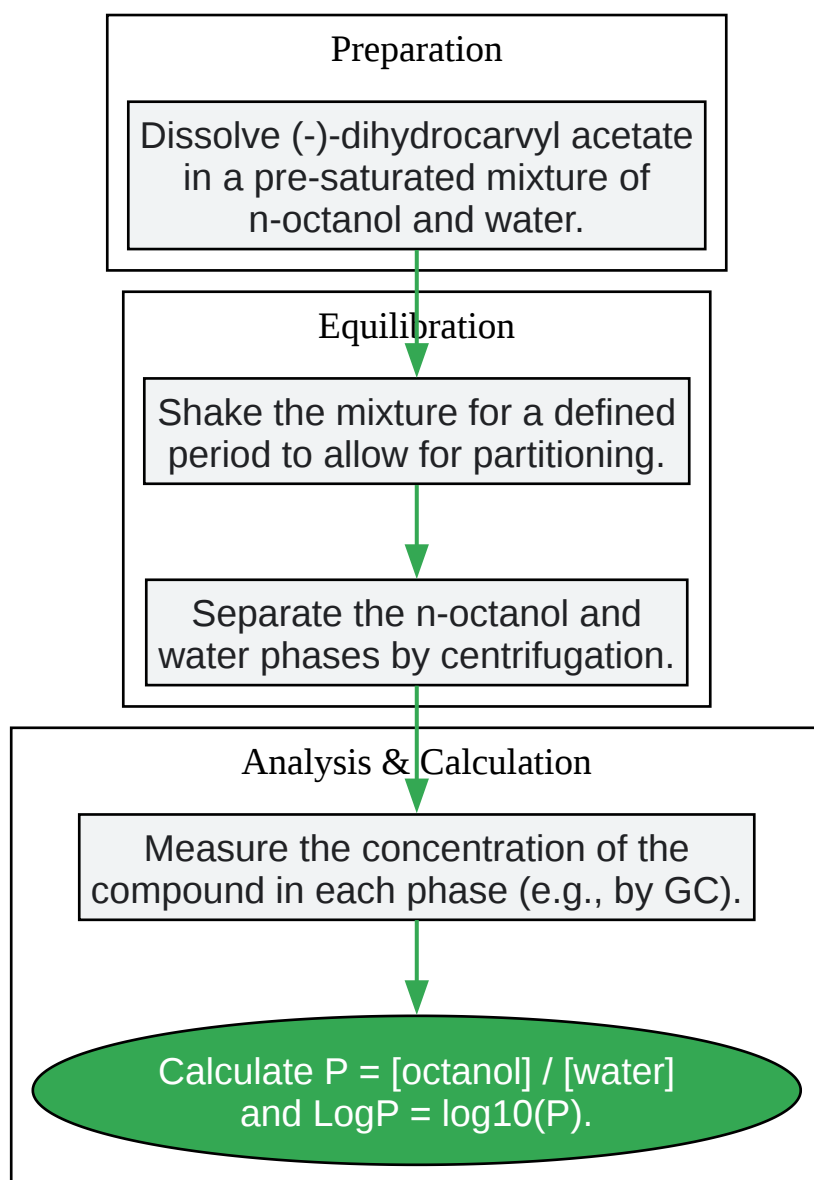
Caption: Logical sequence leading to the determination of the flash point.

Determination of Octanol-Water Partition Coefficient (LogP)

The octanol-water partition coefficient (LogP) is a measure of a chemical's lipophilicity and is crucial for predicting its environmental fate and biological activity.

Methodology: The OECD 107 shake flask method is a widely accepted protocol.[5][10][11] The compound is dissolved in a mixture of n-octanol and water. After equilibration, the concentration of the compound in each phase is determined, and the partition coefficient is calculated.

Experimental Workflow for LogP Determination (OECD 107)



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